Elemental analysis data for Benzyl hydroxy(isopropyl)carbamate

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Compound of Interest

Compound Name:	*Benzyl hydroxy(isopropyl)carbamate*
Cat. No.:	*B15242872*

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To: Researchers, Scientists, and Drug Development Professionals From: Senior Application Scientist, Analytical Chemistry Division Subject: Technical Comparison Guide: Elemental Analysis vs. HRMS for **Benzyl hydroxy(isopropyl)carbamate** (CAS 87905-97-3)

Executive Summary & Strategic Context

Benzyl hydroxy(isopropyl)carbamate (CAS 87905-97-3)—often referred to as N-Cbz-N-isopropylhydroxylamine—is a critical intermediate in the synthesis of nitroxyl (HNO) donors and metalloenzyme inhibitors. While it serves as a robust protecting group strategy, its characterization presents unique challenges.

The N-hydroxy carbamate moiety is thermally labile and prone to hygroscopicity. Consequently, traditional Combustion Analysis (Elemental Analysis - EA) often yields "false negatives" (results outside the ±0.4% acceptance criteria) due to solvent trapping or partial thermal decomposition, even when the compound is chemically pure.

This guide objectively compares the utility of Elemental Analysis (CHN) against High-Resolution Mass Spectrometry (HRMS) and Quantitative NMR (qNMR). It argues that while EA

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is the gold standard for bulk purity, HRMS combined with qNMR offers a more reliable "self-validating" system for this specific class of compounds.

Compound Profile & Theoretical Data

Before analyzing experimental results, the theoretical baseline must be established. Any deviation from these values in a combustion analysis suggests specific impurities (water, solvent, or starting material).

Compound: **Benzyl hydroxy(isopropyl)carbamate** Formula: $C_{11}H_{15}NO_3$ Molecular Weight: 209.24 g/mol Structure: Ph-CH_2-O-C(=O)-N(OH)-$CH(CH_3)_2$

Table 1: Theoretical Elemental Composition (The "Gold Standard")

Element	Count	Atomic Mass	Total Mass Contribution	Theoretical %	Acceptance Range (±0.4%)
Carbon (C)	11	12.011	132.12	63.14%	62.74% – 63.54%
Hydrogen (H)	15	1.008	15.12	7.23%	6.83% – 7.63%
Nitrogen (N)	1	14.007	14.01	6.69%	6.29% – 7.09%
Oxygen (O)	3	15.999	48.00	22.94%	Not typically measured

Comparative Analysis: EA vs. HRMS vs. NMR

This section analyzes why EA might fail for this compound and how alternatives provide a superior data package.

Table 2: Performance Comparison of Analytical Methods

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Feature	Combustion Analysis (EA)	High-Res Mass Spec (HRMS)	Proton NMR (^{1}H-NMR)
Primary Utility	Bulk Purity Confirmation (>95%)	Molecular Identity & Formula Confirmation	Structural Connectivity & Solvent Quantification
Sample Size	High (2–5 mg)	Trace (< 0.1 mg)	Medium (5–10 mg)
Sensitivity to Water	Critical Failure Point: Hygroscopic nature leads to High %H, Low %C.	Low (Ionization occurs in vacuum/solvent stream).	Detected as a distinct peak (can be quantified).
Specificity	Low (Cannot distinguish isomers).	High (Exact mass < 5 ppm).	High (Distinct chemical shifts).
Failure Mode	Thermal decomposition before combustion leads to variable %N.	Ion suppression or adduct formation (e.g., $[M+Na]^+$).	Overlapping peaks or paramagnetic impurities.
Recommendation	Secondary Validation (Only after rigorous drying).	Primary Identification method.	Primary Purity method (qNMR).

Experimental Insight: Interpreting "Failed" EA Data

If your EA results for CAS 87905-97-3 deviate from Table 1, use this diagnostic logic:

- High %H, Low %C: The sample is wet (Water or Methanol). Action: Dry at 40°C under high vacuum (0.1 mbar) over P_2O_5 for 24h.
- Low %C, Low %N: Inorganic salts (e.g., NaCl from synthesis) are present. Action: Dissolve in EtOAc, wash with water, filter, and recrystallize.
- Variable %N: Thermal decomposition in the combustion tube. Action: Switch to HRMS.

Detailed Experimental Protocols

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To ensure scientific integrity, the following protocols are designed to be self-validating.

Protocol A: Synthesis & Purification for Analytical Grade Material

- Objective: Isolate **Benzyl hydroxy(isopropyl)carbamate** free of N-isopropylhydroxylamine salts.
- Method:
  - React Benzyl chloroformate (1.0 eq) with N-isopropylhydroxylamine hydrochloride (1.1 eq) and Na_2CO_3 (2.2 eq) in a biphasic system (DCM/Water) at 0°C.
  - Critical Step: After extraction, wash the organic layer with 0.1 M HCl (to remove unreacted hydroxylamine) and then saturated $NaHCO_3$ (to remove acidic byproducts).
  - Purification: Recrystallize from Toluene/Heptane (1:3). Avoid silica columns if possible, as hydroxycarbamates can streak or degrade on acidic silica.
  - Drying: Dry in a vacuum desiccator over P_2O_5 for 12 hours before EA.

Protocol B: High-Resolution Mass Spectrometry (HRMS)

- Instrument: Q-TOF or Orbitrap.
- Ionization: Electrospray Ionization (ESI), Positive Mode.
- Conditions:
  - Solvent: Methanol + 0.1% Formic Acid.
  - Capillary Voltage: 3500 V.
  - Source Temp: 300°C.
- Target Data:
  - $[M+H]^+$ Calculated: 210.1130

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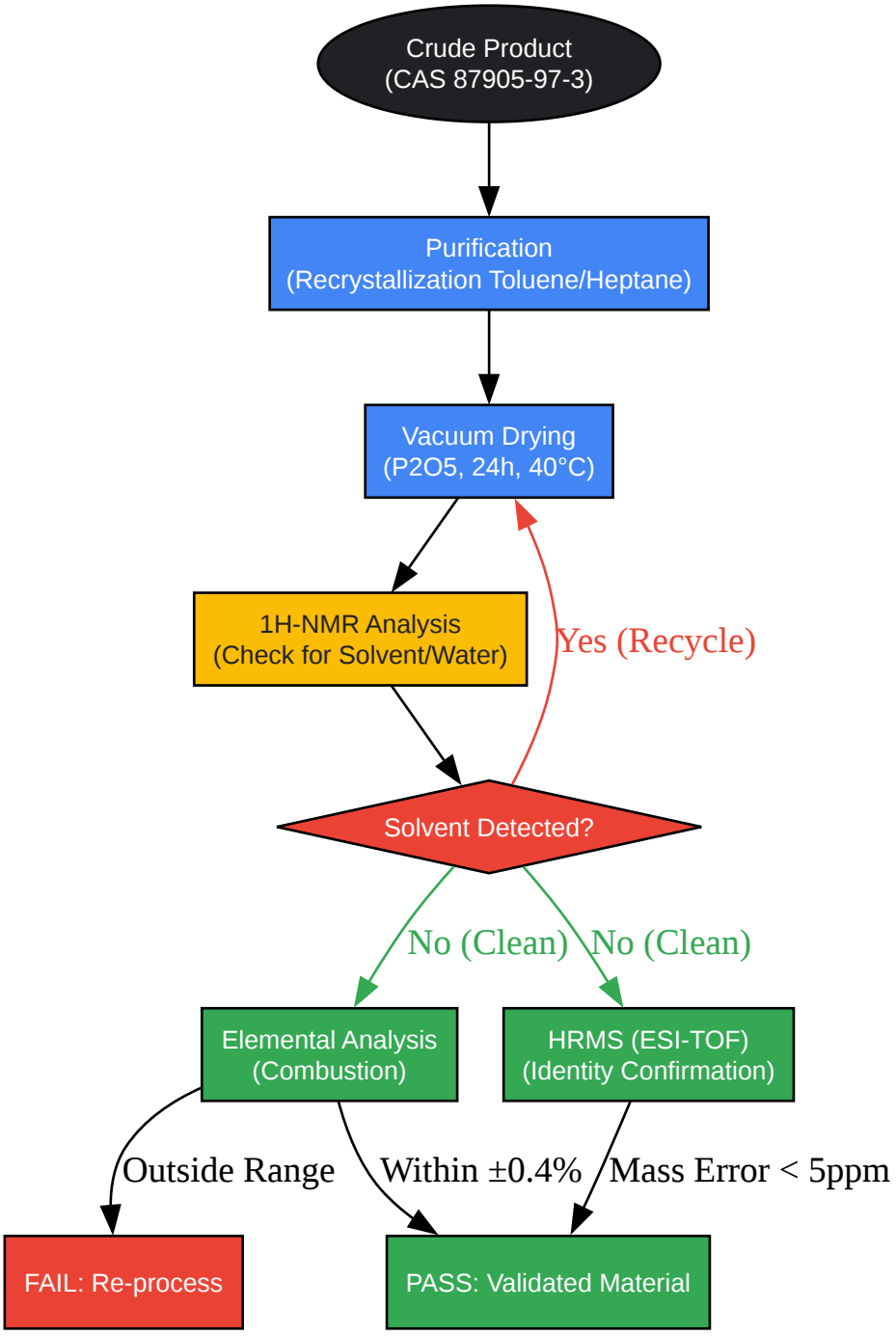
- $[M+Na]^+$ Calculated: 232.0950
- Acceptance Criteria: Mass Error < 5 ppm.

Visualization of Analytical Logic

The following diagram illustrates the decision framework for characterizing **Benzyl hydroxy(isopropyl)carbamate**, prioritizing sample integrity.



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Caption: Figure 1. Integrated analytical workflow ensuring solvent removal via NMR before committing to destructive Elemental Analysis.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 562256, Benzyl N-(3-hydroxypropyl)carbamate (Isomer Comparison). Retrieved from [Link]

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